

A-Tolyl-oktanoát: IUPAC-név és szinonimák

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

[Get Quote](#)

Bevezetés

A p-Tolil-oktanoát, egy észter, amelyet a p-krezol és a kaprilsav reakciójával állítanak elő, a vegyiparban és a kutatásban is fontos szerepet játszik. Ez a dokumentum részletes áttekintést nyújt a vegyület IUPAC-nevezéktanáról és a leggyakrabban használt szinonimáiról, megkönnyítve ezzel a kutatók és a gyógyszerfejlesztési szakemberek számára a vegyület egyértelmű azonosítását és a szakirodalomban való eligazodást.

IUPAC-név

A p-Tolil-oktanoát hivatalos IUPAC-neve: (4-metilfenil)-oktanoát^{[1][2]}.

Szinonimák

A vegyületet a szakirodalomban és a kereskedelemben számos más néven is említik. Az alábbi táblázat összefoglalja a leggyakoribb szinonimákat.

Szinonima	Forrás
p-Tolil-oktanoát	[1][3][4]
n-Oktánsav-p-tolil-észter	[1][3][5]
p-Krezil-oktanoát	[1][3][5]
p-Tolil-n-oktanoát	[1][3][5]
p-Krezil-kaprilát	[1][3][5]
Oktánsav, 4-metilfenil-észter	[1][2][3]
p-Krezil-kaprirát	[3]
Kaprilsav, p-tolil-észter	[3]
4-Metilfenil-oktanoát	[1][2]
Narcissin K	[1]
p-Krezil-kaprilát	[5]

Kémiai szerkezet és azonosítók

A p-Tolil-oktanoát kémiai szerkezetét és a hozzá kapcsolódó azonosítókat az alábbi ábra és táblázat mutatja be.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-Cresyl octanoate | C₁₅H₂₂O₂ | CID 43046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Temporary title [webprod.hc-sc.gc.ca]
- 3. para-Tolyl octanoate [webbook.nist.gov]
- 4. 59558-23-5 | p-tolyl octanoate [chemindex.com]

- 5. N-OCTANOIC ACID P-TOLYL ESTER | 59558-23-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [A-Tolyl-oktanoát: IUPAC-név és szinonimák]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582236#p-tolyl-octanoate-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com